

Proper Disposal of Chlorthal: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Chlorthal

Cat. No.: B1668883

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For immediate release: This document provides essential safety and logistical guidance for the proper disposal of **Chlorthal** (also known as **Chlorthal**-dimethyl or DCPA), a selective herbicide. Recent regulatory actions have led to restrictions and bans on its use due to health and environmental concerns, making the proper disposal of remaining laboratory stocks a critical priority.[1][2][3] Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the protection of the environment.

Immediate Safety and Operational Plan

Personnel handling **Chlorthal** should be thoroughly familiar with its Safety Data Sheet (SDS) and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, eye protection, and a lab coat.[4] In case of a spill, immediately contain the material, prevent it from entering drains or water courses, and clean it up using an absorbent material.[4][5] The spilled material and cleanup supplies must be treated as hazardous waste.[6]

The disposal of **Chlorthal** is governed by federal, state, and local regulations for hazardous waste.[7][8][9] It is imperative to contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service to ensure compliance with all applicable guidelines.[4] On-site disposal of concentrated **Chlorthal** is not acceptable.[4]

Step-by-Step Disposal Protocol

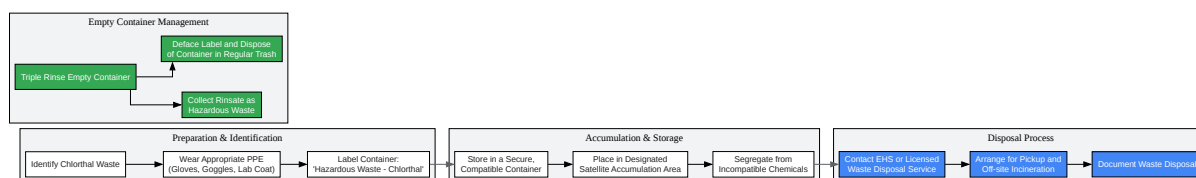
- Waste Identification and Segregation:

- Clearly label all containers of **Chlorthal** waste with the words "Hazardous Waste" and a description of the contents.[\[8\]](#)
- Segregate **Chlorthal** waste from other chemical waste streams to prevent incompatible reactions.[\[7\]](#) Store it away from strong oxidizing agents and acids.[\[4\]](#)
- Container Management:
 - Use containers that are chemically compatible with **Chlorthal** and are in good condition with secure, leak-proof closures.[\[7\]](#)
 - Store waste containers in a designated, well-ventilated satellite accumulation area (SAA) at or near the point of generation.[\[8\]](#)[\[10\]](#)
- Arrange for Professional Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal company to schedule a pickup.[\[4\]](#)
 - Do not attempt to dispose of **Chlorthal** down the drain or in regular trash.[\[7\]](#) Incineration by a licensed facility is a recommended disposal method.[\[9\]](#)[\[11\]](#)
- Empty Container Disposal:
 - For containers that held **Chlorthal**, triple rinse them with a suitable solvent.[\[6\]](#)[\[12\]](#) The rinsate must be collected and disposed of as hazardous waste.[\[12\]](#)
 - After triple rinsing, deface the original labels, and the container may then be disposed of as regular trash.[\[6\]](#)

Quantitative Data Summary

Property	Value	Source
Oral LD50 (rat)	3,000 mg/kg	[4]
Dermal LD50 (rat)	>2,000 mg/kg	[4]
Inhalation LC50 (rat, 4hr)	>4.5 mg/L	[4]
Aquatic LC50 (daphnia, 48h)	>4.6 mg/L	[4]
Aquatic LC50 (fish, 48h)	>4.7 mg/L	[4]
Average Field Half-life	100 days	[4]

Chlorthal Disposal Workflow



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Caption: Logical workflow for the proper disposal of **Chlorthal** waste in a laboratory setting.

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